

Methyl Isodrimeninol: A Comprehensive Technical Overview

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Compound of Interest		
Compound Name:	Methyl isodrimeninol	
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Introduction

Methyl isodrimeninol is a naturally occurring sesquiterpenoid, a class of organic compounds valued for their structural diversity and significant biological activities. This document provides a detailed examination of the chemical structure of **Methyl isodrimeninol**, alongside a comprehensive look at the biological activities and experimental protocols associated with its parent compound, isodrimeninol. Due to a scarcity of publicly available research specifically on **Methyl isodrimeninol**, this guide leverages the more extensively studied isodrimeninol as a close structural analogue to provide relevant insights into potential biological effects and experimental methodologies.

Chemical Structure and Properties of Methyl Isodrimeninol

Methyl isodrimeninol is characterized by a decahydronaphtho[1,2-c]furan ring system. Its systematic name, (1R,5aS,9aS,9bR)-1,3,5,5a,6,7,8,9,9a,9b-Decahydro-1-methoxy-6,6,9a-trimethylnaphtho[1,2-c]furan, precisely describes its complex stereochemistry and functional groups.

Key Structural Features:

Core Skeleton: A drimane-type sesquiterpenoid skeleton.



- Ring System: A fused bicyclic system with an additional furan ring.
- Substitution: Three methyl groups and a methoxy group at the C-1 position. The methoxy group distinguishes it from its parent compound, isodrimeninol, which has a hydroxyl group at this position.

Physicochemical Properties:

Property	Value
CAS Number	442851-27-6
Molecular Formula	C16H26O2
Molecular Weight	250.38 g/mol

While specific spectroscopic data for **Methyl isodrimeninol** is not readily available in the searched literature, the structure is confirmed through its systematic name and comparison with related, well-characterized compounds.

Biological Activity of Isodrimeninol: A Proxy for Methyl Isodrimeninol

Research into the biological effects of the parent compound, isodrimeninol, has revealed significant anti-inflammatory properties. These findings offer valuable insights into the potential therapeutic applications of drimane-type sesquiterpenoids, including **Methyl isodrimeninol**.

A key study investigated the effects of isodrimeninol on cellular models of periodontitis, a chronic inflammatory disease. The research demonstrated that isodrimeninol can modulate the expression of several microRNAs (miRNAs) and cytokines involved in the inflammatory response.[1][2][3][4]

Modulation of Cytokine Expression

Isodrimeninol was shown to reduce the gene expression of pro-inflammatory cytokines Interleukin-1beta (IL-1 β) and Interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated



osteoblast-like cells (Saos-2) and periodontal ligament-derived mesenchymal stromal cells (hPDL-MSCs).[1][2][3][4]

Table 1: Effect of Isodrimeninol on Cytokine Gene Expression

Cell Line	Treatment Concentration (µg/mL)	Target Gene	Outcome
Saos-2	6.25 and 12.5	IL-1β	Significant decrease in expression
hPDL-MSCs	6.25 and 12.5	IL-1β	Significant decrease in expression
Saos-2	6.25 and 12.5	IL-6	Significant decrease in expression
hPDL-MSCs	6.25 and 12.5	IL-6	Significant decrease in expression

Regulation of MicroRNA Expression

The study also found that isodrimeninol treatment led to differential expression of several miRNAs implicated in inflammatory pathways.[1][4]

Table 2: Effect of Isodrimeninol on miRNA Expression

miRNA	Effect in Saos-2 cells	Effect in hPDL-MSCs
hsa-miR-146a-5p	Upregulation	Not specified
hsa-miR-223-3p	Upregulation	Upregulation
hsa-miR-17-3p	Downregulation	Not specified
hsa-miR-21-3p	Downregulation	Downregulation
hsa-miR-21-5p	Downregulation	Not specified
hsa-miR-155-5p	Downregulation	Downregulation



These findings suggest that isodrimeninol may exert its anti-inflammatory effects by modulating key signaling pathways, such as the NF-kB pathway, which is a central regulator of inflammation.

Experimental Protocols for Isodrimeninol Research

The following protocols are adapted from the study on isodrimeninol's effects on periodontitis-associated cellular models and provide a framework for investigating the biological activity of related compounds like **Methyl isodrimeninol**.[1]

Cell Culture and Treatment

- · Cell Lines:
 - Saos-2 cells (osteoblast-like)
 - Human Periodontal Ligament-derived Mesenchymal Stromal Cells (hPDL-MSCs)
- Culture Conditions: Cells are maintained in appropriate culture media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- Inflammation Induction: Inflammation is induced by stimulating cells with lipopolysaccharide (LPS) (e.g., $1 \mu g/mL$) for 24 hours.
- Treatment: Following LPS stimulation, cells are treated with varying concentrations of the test compound (e.g., isodrimeninol at 6.25, 12.5, 25, and 50 μg/mL) for a further 24 hours.

Gene Expression Analysis (qRT-PCR)

- RNA Extraction: Total RNA is isolated from treated and control cells using a suitable reagent (e.g., Trizol). RNA concentration and purity are determined by spectrophotometry.
- cDNA Synthesis: First-strand cDNA is synthesized from the total RNA using a reverse transcription kit (e.g., High-Capacity RNA-to-cDNA™ kit).
- miRNA-specific cDNA Synthesis: For miRNA analysis, a specific reverse transcription kit is used (e.g., TaqMan™ MicroRNA Reverse Transcription Kit).

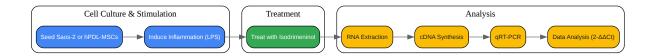


 Quantitative Real-Time PCR (qRT-PCR): The expression levels of target genes (cytokines and miRNAs) are quantified using qRT-PCR with specific primers and probes. Data is analyzed using the comparative Ct (2-ΔΔCt) method.[2]

Visualizations

Experimental Workflow for Assessing Anti-inflammatory Activity

The following diagram illustrates the general workflow for evaluating the anti-inflammatory effects of a compound like isodrimeninol in a cell-based model.



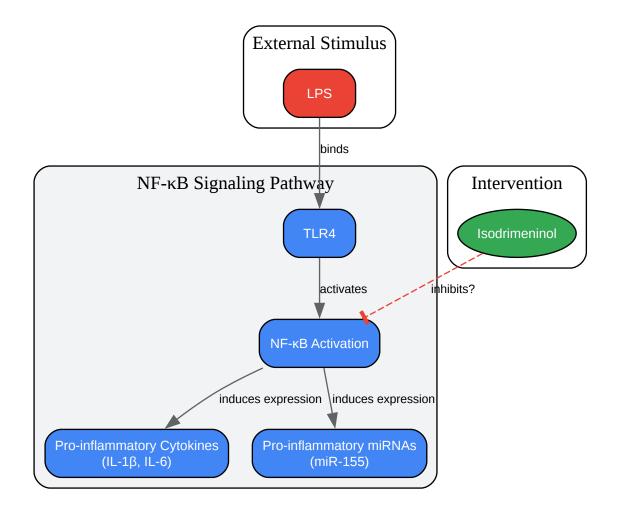
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Caption: Workflow for in vitro anti-inflammatory assessment.

Postulated Signaling Pathway of Isodrimeninol

Based on the observed downregulation of pro-inflammatory cytokines and miRNAs, it is plausible that isodrimeninol intersects with the NF-kB signaling pathway. The following diagram depicts a simplified, hypothetical model of this interaction.





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Caption: Hypothetical inhibition of the NF-kB pathway by isodrimeninol.

Conclusion

Methyl isodrimeninol is a sesquiterpenoid with a defined chemical structure. While specific biological data for this methylated derivative is limited, the well-documented anti-inflammatory properties of its parent compound, isodrimeninol, provide a strong rationale for further investigation. The experimental protocols and potential mechanisms of action detailed in this guide offer a solid foundation for future research into the therapeutic potential of **Methyl isodrimeninol** and related drimane sesquiterpenoids in inflammatory diseases. Further studies are warranted to elucidate the specific biological activities and spectroscopic characteristics of **Methyl isodrimeninol**.



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